

# Application Notes and Protocols: McMurry Reaction with Low-Valent Titanium

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## Compound of Interest

Compound Name: *Titanium trichloride*

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## Introduction

The McMurry reaction is a powerful and widely utilized method in organic synthesis for the reductive coupling of two carbonyl groups (aldehydes or ketones) to form an alkene.<sup>[1]</sup> This reaction is particularly noteworthy for its ability to synthesize sterically hindered and complex alkenes that are often difficult to access through other olefination methods. The key reagent in this transformation is a low-valent titanium species, typically generated in situ from the reduction of titanium(III) or titanium(IV) chloride.<sup>[2]</sup> The reaction's versatility extends to both intermolecular and intramolecular couplings, making it a valuable tool in the synthesis of a wide array of molecules, from macrocycles to complex natural products and pharmacologically active compounds like Tamoxifen.<sup>[3][4]</sup>

## Reaction Mechanism with Low-Valent Titanium

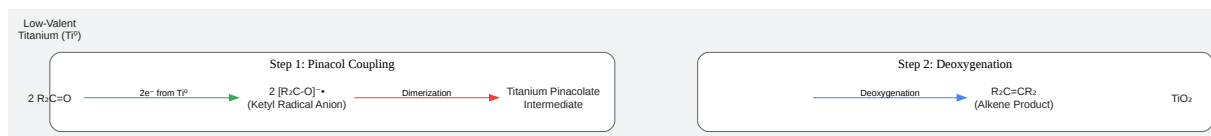
The McMurry reaction proceeds through a two-step mechanism initiated by a low-valent titanium reagent.<sup>[1][5]</sup> The reaction is typically heterogeneous as the low-valent titanium species is insoluble in the common reaction solvents like tetrahydrofuran (THF) or dimethoxyethane (DME).<sup>[4]</sup>

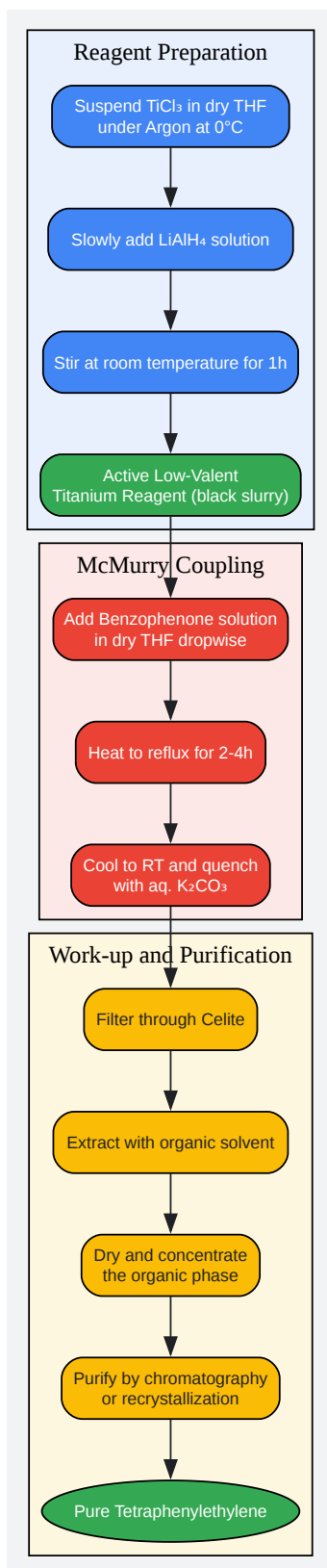
- **Pinacol Coupling:** The first step involves a single-electron transfer from the low-valent titanium species to the carbonyl groups of the substrates. This generates ketyl radical anions which then dimerize to form a titanium-bound pinacolate (a 1,2-diolate) intermediate.<sup>[1][6]</sup>

This initial stage is analogous to the pinacol coupling reaction.<sup>[1]</sup> By controlling the reaction temperature, it is sometimes possible to isolate the pinacol as the major product.

- Deoxygenation: In the second step, the titanium pinacolate intermediate undergoes deoxygenation, driven by the high oxophilicity of titanium.<sup>[1]</sup> This results in the formation of the desired alkene and titanium oxide byproducts. The exact nature of the active titanium species can vary depending on the reducing agent and solvent used.<sup>[1]</sup>

Below is a diagram illustrating the generally accepted mechanism of the McMurry reaction.





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